

Preparation of Orvepitant Maleate Stock Solutions: Application Notes and Protocols

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Compound of Interest

Compound Name: Orvepitant Maleate

Cat. No.: B609775

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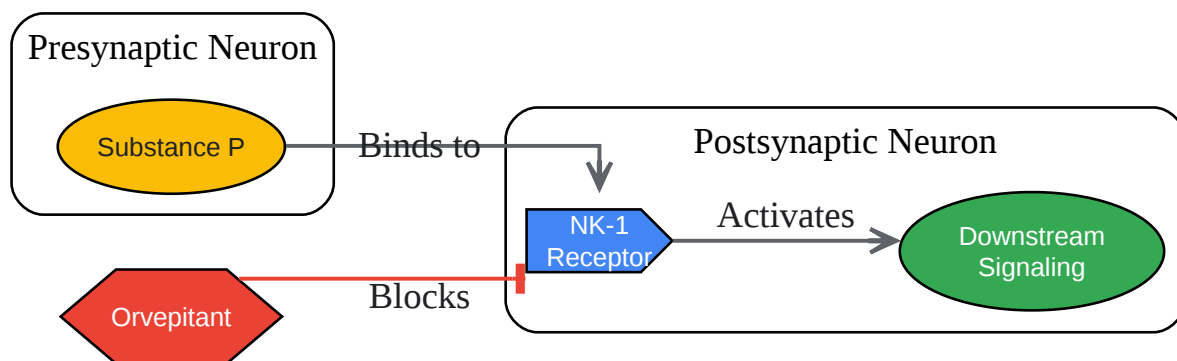
For Researchers, Scientists, and Drug Development Professionals

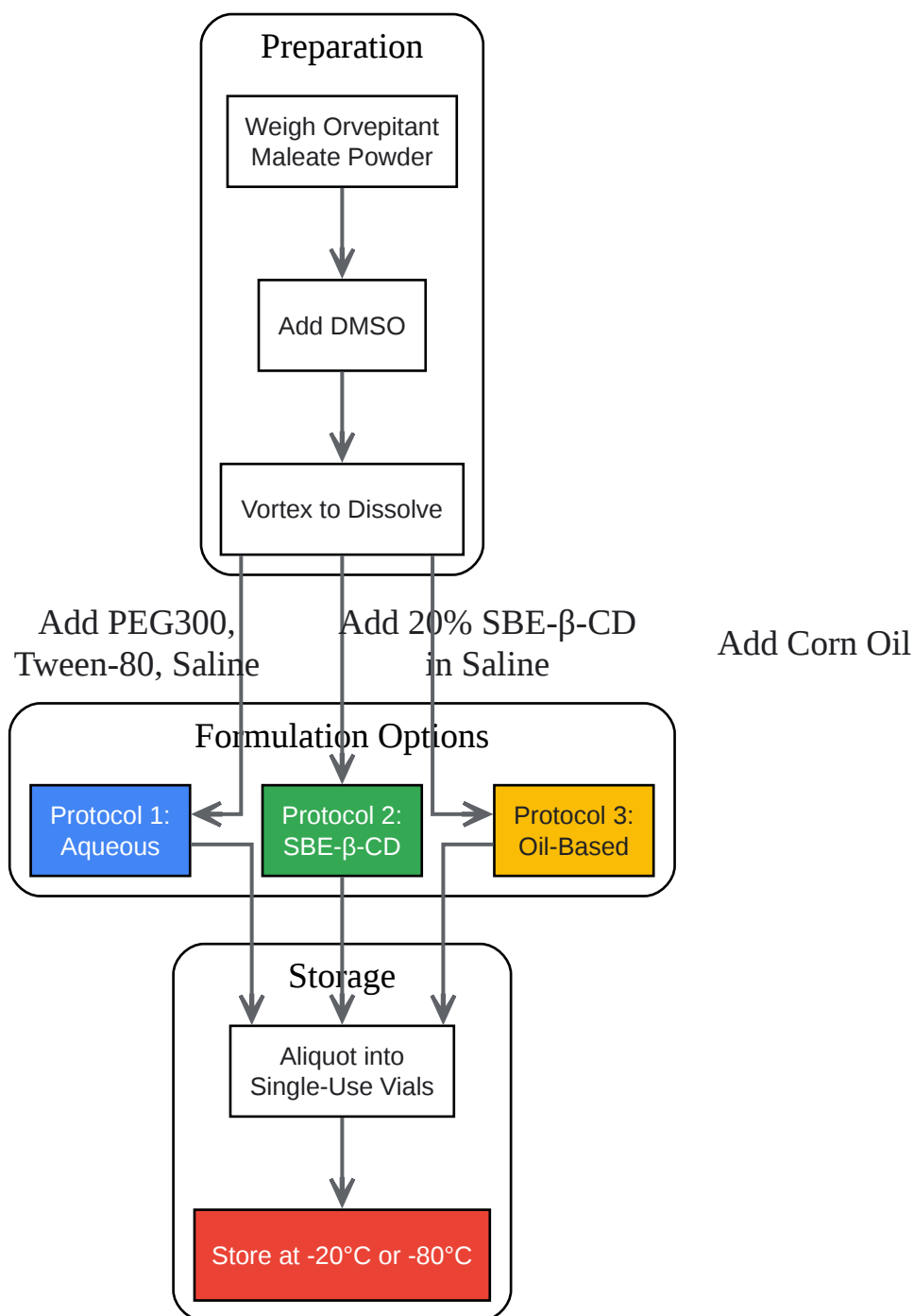
Introduction

Orvepitant Maleate (also known as GW823296 Maleate) is a potent, selective, and orally active antagonist of the neurokinin-1 (NK-1) receptor.^{[1][2]} By blocking the action of Substance P, the natural ligand for the NK-1 receptor, **Orvepitant Maleate** has shown potential in treating conditions such as depressive disorders and chronic refractory cough.^{[1][3]} This document provides detailed protocols for the preparation of **Orvepitant Maleate** stock solutions for use in preclinical and research settings.

Mechanism of Action

Orvepitant Maleate functions by competitively inhibiting the binding of Substance P to the neurokinin-1 (NK-1) receptor. This antagonism prevents the downstream signaling cascade that is implicated in various physiological processes, including the cough reflex and mood regulation. The ability of **Orvepitant Maleate** to cross the blood-brain barrier allows it to exert its effects on both central and peripheral NK-1 receptors.





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References

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